

Technical Guide: Physical Properties of 2-Fluoro-4-(trifluoromethyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4-(trifluoromethyl)aniline

Cat. No.: B1271942

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **2-Fluoro-4-(trifluoromethyl)aniline** (CAS Number: 69409-98-9). This fluorinated aniline derivative is a valuable building block in medicinal chemistry and material science, making a thorough understanding of its physical characteristics essential for its effective application in research and development.

Core Physical Properties

The physical properties of **2-Fluoro-4-(trifluoromethyl)aniline** are summarized in the table below. These values are critical for designing experimental procedures, understanding its behavior in various solvents, and ensuring safe handling and storage.

Physical Property	Value	Notes
Molecular Formula	C ₇ H ₅ F ₄ N	
Molecular Weight	179.11 g/mol	[1]
Appearance	Colorless liquid to solid	[1] The substance can exist as a supercooled liquid or a solid at room temperature.
Melting Point	120-123 °C	[2]
Boiling Point	55 °C at 0.3 mmHg	[1][3][4][5]
172.8 °C at 760 mmHg	[6] (Predicted)	
Density	~1.4 g/cm ³	[6] (Predicted)
Solubility	Insoluble in water.	[2]
Soluble in organic solvents such as ethanol and ether.	[2]	

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard experimental methodologies for characterizing **2-Fluoro-4-(trifluoromethyl)aniline**.

Melting Point Determination

The melting point is a crucial indicator of purity. For a crystalline solid, a sharp melting range is indicative of high purity.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **2-Fluoro-4-(trifluoromethyl)aniline** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a calibrated melting point apparatus.

- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise determination (1-2 °C per minute) starting from about 20 °C below the approximate melting point.
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded as the melting range.

Boiling Point Determination

Given that **2-Fluoro-4-(trifluoromethyl)aniline** can be a liquid, its boiling point is a key characteristic. Due to its relatively high boiling point at atmospheric pressure, distillation under reduced pressure is often employed to prevent decomposition.

Methodology: Distillation Method (Atmospheric and Reduced Pressure)

- **Apparatus Setup:** A distillation apparatus is assembled, including a distillation flask, condenser, receiving flask, and a thermometer placed so that the top of the bulb is level with the side arm of the distillation flask. For reduced pressure distillation, a vacuum pump and a manometer are connected to the system.
- **Procedure:** A sample of **2-Fluoro-4-(trifluoromethyl)aniline** is placed in the distillation flask along with boiling chips. The apparatus is sealed, and if applicable, the system is evacuated to the desired pressure.
- **Heating:** The flask is heated gently.
- **Data Recording:** The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.

Density Determination

The density of liquid **2-Fluoro-4-(trifluoromethyl)aniline** can be determined using a pycnometer or a graduated cylinder and a balance.

Methodology: Pycnometer Method

- **Measurement of Empty Pycnometer Mass:** A clean, dry pycnometer is weighed accurately.

- **Measurement with Sample:** The pycnometer is filled with **2-Fluoro-4-(trifluoromethyl)aniline**, ensuring no air bubbles are present. The mass of the filled pycnometer is recorded.
- **Measurement with Water:** The pycnometer is emptied, cleaned, and filled with distilled water. The mass of the pycnometer filled with water is recorded.
- **Calculation:** The density is calculated using the formula: $\text{Density} = (\text{Mass of sample}) / (\text{Volume of sample})$ where the volume of the sample is determined from the mass of the water and its known density at the experimental temperature.

Solubility Determination

Understanding the solubility of a compound is critical for its use in reactions and formulations.

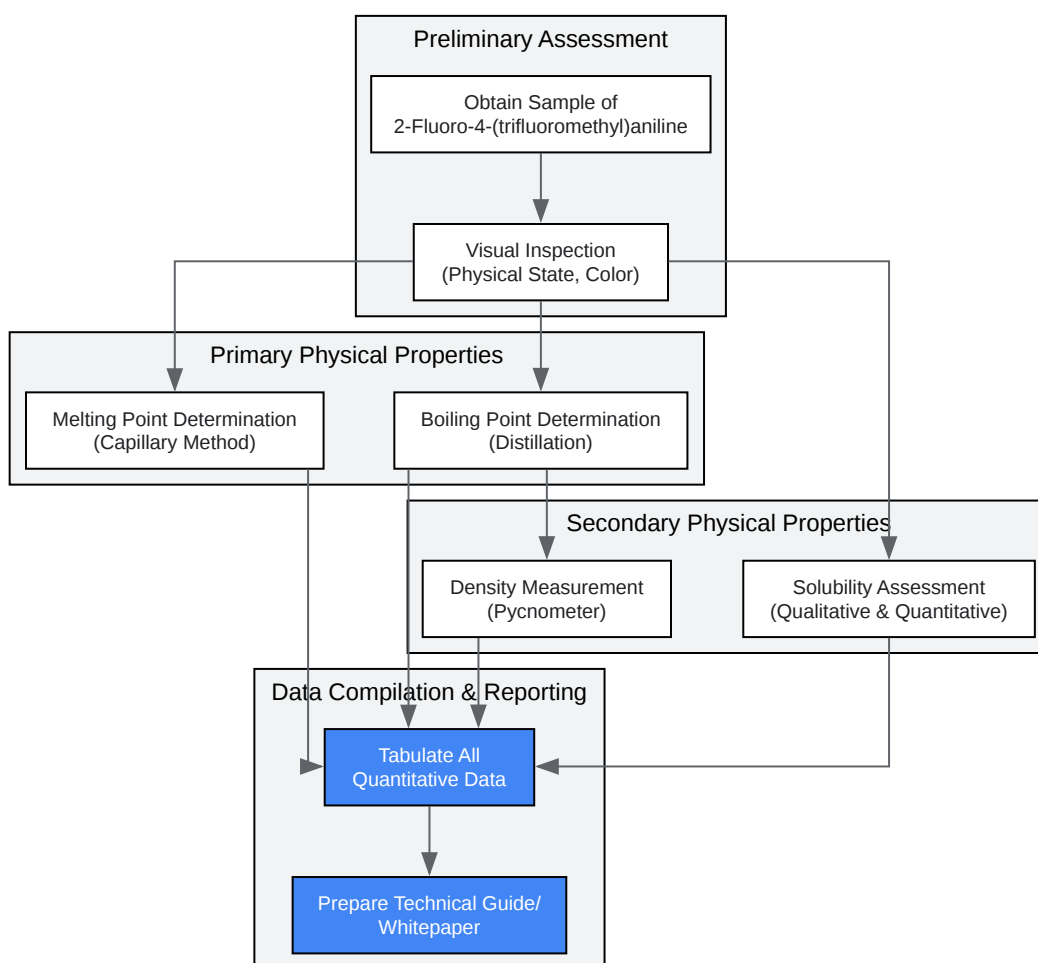
Methodology: Qualitative and Quantitative Determination

- **Qualitative Assessment:** A small, measured amount of **2-Fluoro-4-(trifluoromethyl)aniline** is added to a test tube containing a known volume of a solvent (e.g., water, ethanol, acetone, toluene, hexane). The mixture is agitated, and the dissolution is observed.
- **Quantitative Assessment (Gravimetric Method):**
 - An excess amount of **2-Fluoro-4-(trifluoromethyl)aniline** is added to a known volume of the solvent in a sealed vial.
 - The mixture is agitated at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
 - The saturated solution is carefully filtered to remove any undissolved solid.
 - A known volume of the filtrate is transferred to a pre-weighed container.
 - The solvent is evaporated, and the mass of the remaining solute is determined.
 - The solubility is then expressed as mass of solute per volume of solvent (e.g., g/100 mL).

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a chemical substance like **2-Fluoro-4-(trifluoromethyl)aniline**.

Workflow for Physical Property Characterization of 2-Fluoro-4-(trifluoromethyl)aniline



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Caption: Logical workflow for the characterization of physical properties.

Safety Precautions

When handling **2-Fluoro-4-(trifluoromethyl)aniline**, it is essential to follow standard laboratory safety procedures.^[2]

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.
- **Handling:** Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water and seek medical advice.
- **Storage:** Store in a cool, dry place away from incompatible materials.

This technical guide provides a foundational understanding of the physical properties of **2-Fluoro-4-(trifluoromethyl)aniline**. For any specific application, it is recommended to consult the most recent Safety Data Sheet (SDS) and perform independent verification of these properties.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Fluoro-4-(trifluoromethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1271942#2-fluoro-4-trifluoromethyl-aniline-physical-properties>]

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